

best practices for long-term storage of 25C-NBOH hydrochloride.

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Compound of Interest

Compound Name: 25C-NBOH hydrochloride

Cat. No.: B593021

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Technical Support Center: 25C-NBOH Hydrochloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for the long-term storage and handling of **25C-NBOH hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage temperature for **25C-NBOH hydrochloride**?

For long-term stability, **25C-NBOH hydrochloride** should be stored as supplied at -20°C.^{[1][2]}

Q2: How long can I expect **25C-NBOH hydrochloride** to remain stable under the recommended storage conditions?

When stored at -20°C, **25C-NBOH hydrochloride** is expected to be stable for at least two to five years.^{[1][2]}

Q3: Is **25C-NBOH hydrochloride** sensitive to light or moisture?

While specific data on light and moisture sensitivity is limited, general best practices for chemical storage should be followed.^{[3][4]} It is advisable to store the compound in a tightly

sealed container to prevent moisture uptake and in a dark location to minimize potential photodegradation. For hygroscopic compounds, storage in a desiccator is recommended.[4]

Q4: Can I store **25C-NBOH hydrochloride** at room temperature?

Room temperature storage is not recommended for the long term. While the compound may be shipped at room temperature, for maintaining long-term purity and stability, storage at -20°C is required.[1] Some related NBOMe compounds have shown significant degradation at room temperature over a period of 15 to 30 days.[5]

Q5: What are the appropriate solvents for dissolving **25C-NBOH hydrochloride**?

25C-NBOH hydrochloride is soluble in organic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and ethanol.[1][2] It is sparingly soluble in aqueous buffers.[2]

Q6: I need to prepare an aqueous solution. What is the best procedure?

For maximum solubility in aqueous buffers, it is recommended to first dissolve **25C-NBOH hydrochloride** in an organic solvent like DMF and then dilute it with the aqueous buffer of choice.[2]

Q7: How stable are aqueous solutions of **25C-NBOH hydrochloride**?

Aqueous solutions are not recommended for storage for more than one day.[2] For experiments requiring aqueous solutions, it is best to prepare them fresh.

Troubleshooting Guide

Issue: I am observing unexpected results or a decrease in the compound's activity.

- **Potential Cause 1: Improper Storage.** Verify that the compound has been consistently stored at -20°C. Exposure to higher temperatures, even for short periods, could lead to degradation. [1][5] 25C-NBOH is known to be thermally unstable and can degrade to 2C-C.[6][7]
- **Potential Cause 2: Solution Instability.** If you are using pre-made solutions, especially aqueous ones, they may have degraded. Aqueous solutions should be prepared fresh and not stored for more than 24 hours.[2]

- Potential Cause 3: Contamination. Ensure that the stock vial has not been contaminated. Use sterile pipette tips and handle the compound in a clean environment, such as a chemical fume hood.[8]
- Troubleshooting Action: If degradation is suspected, it may be necessary to use a fresh, unopened vial of the compound. For analytical verification, techniques that do not involve high heat, such as LC-MS, are preferable to GC-MS due to the compound's thermal instability.[6][7]

Issue: The compound is difficult to dissolve.

- Potential Cause 1: Incorrect Solvent. Confirm you are using an appropriate organic solvent such as DMF, DMSO, or ethanol.[1][2] The compound has low solubility in aqueous solutions.[2]
- Potential Cause 2: Insufficient Solvent Volume. Refer to the solubility data to ensure you are using a sufficient amount of solvent for the quantity of the compound.
- Troubleshooting Action: Sonication can be used to aid in the dissolution of the compound in the chosen solvent. If preparing an aqueous solution, dissolve the compound in a minimal amount of DMF or DMSO first before diluting with your aqueous buffer.[2]

Data Presentation

Storage and Solubility of **25C-NBOH Hydrochloride**

Parameter	Value	Source
Storage Temperature	-20°C	[1][2]
Stability (as solid)	≥ 5 years at -20°C	[1]
Formulation	Crystalline Solid	[1]
Solubility in DMF	10 mg/ml	[1]
Solubility in DMSO	3 mg/ml	[1]
Solubility in Ethanol	5 mg/ml	[1]
Aqueous Solubility	Sparsingly soluble	[2]
Aqueous Solution Stability	Not recommended for storage > 1 day	[2]

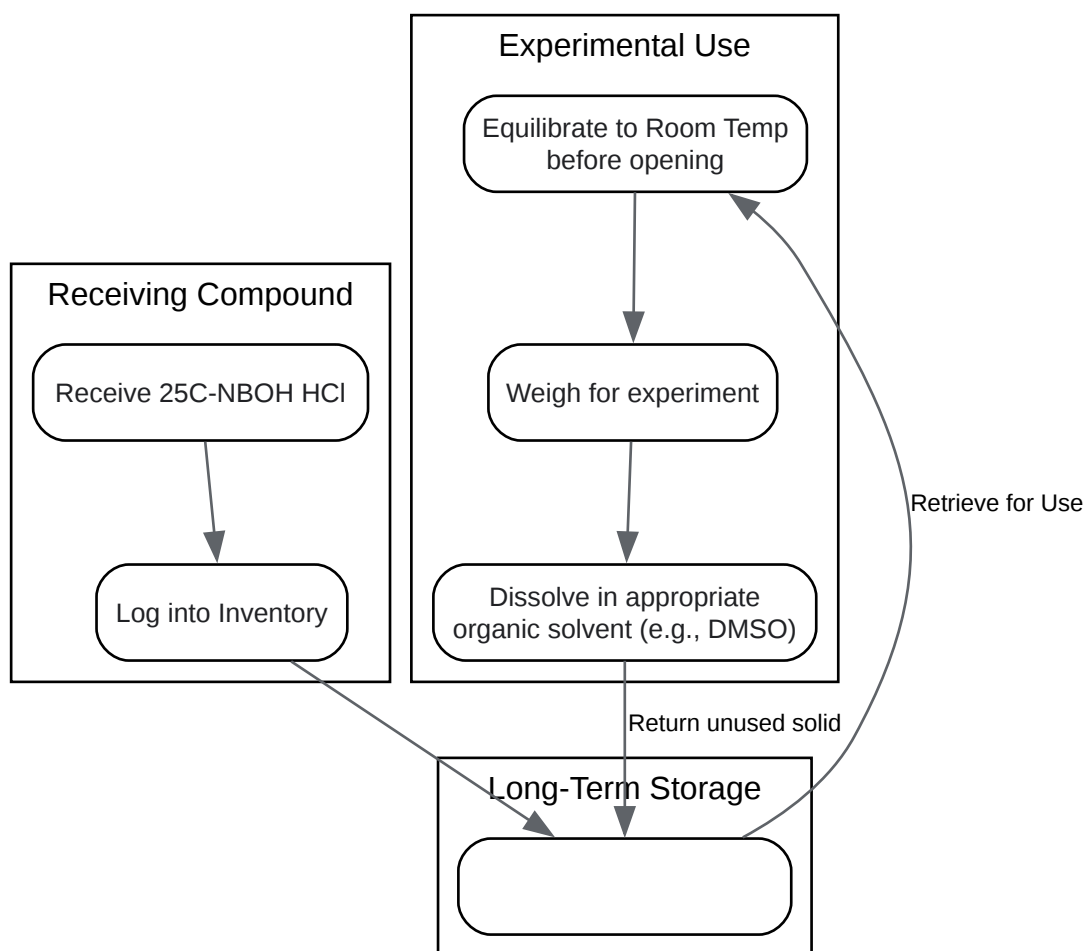
Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Materials:
 - 25C-NBOH hydrochloride** (Formula Weight: 358.3 g/mol) [1]
 - Dimethyl sulfoxide (DMSO), anhydrous
 - Calibrated analytical balance
 - Microcentrifuge tubes
 - Pipettes and sterile tips
- Procedure:
 - Equilibrate the vial of **25C-NBOH hydrochloride** to room temperature before opening to prevent moisture condensation.
 - Weigh out a precise amount of the compound (e.g., 1 mg) into a microcentrifuge tube.

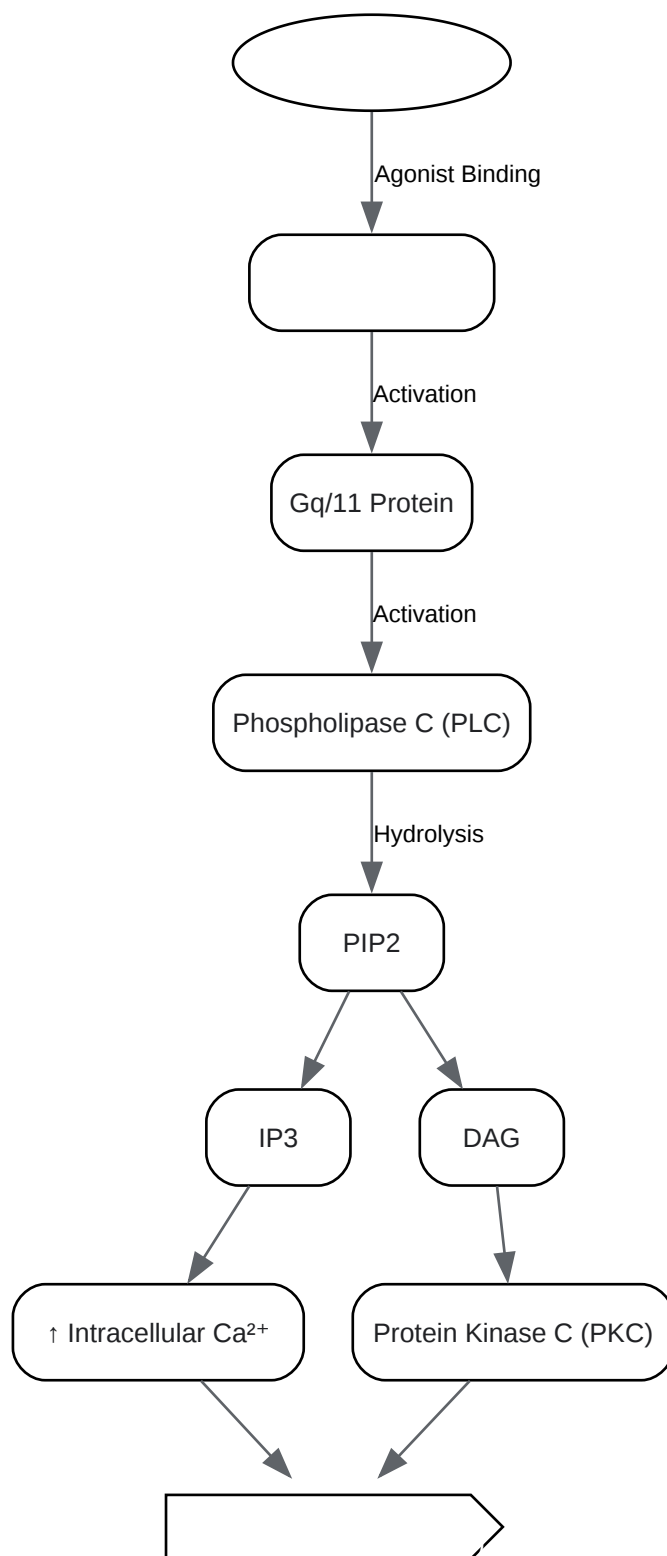
- Calculate the required volume of DMSO to achieve a 10 mM concentration.
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Formula Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - For 1 mg: $\text{Volume} = (0.001 \text{ g} / 358.3 \text{ g/mol}) / 0.01 \text{ mol/L} = 0.000279 \text{ L} = 279 \text{ }\mu\text{L}$
- Add the calculated volume of DMSO to the microcentrifuge tube.
- Vortex or sonicate the solution until the compound is completely dissolved.
- Store the stock solution in a tightly sealed vial at -20°C. Minimize freeze-thaw cycles.

Visualizations



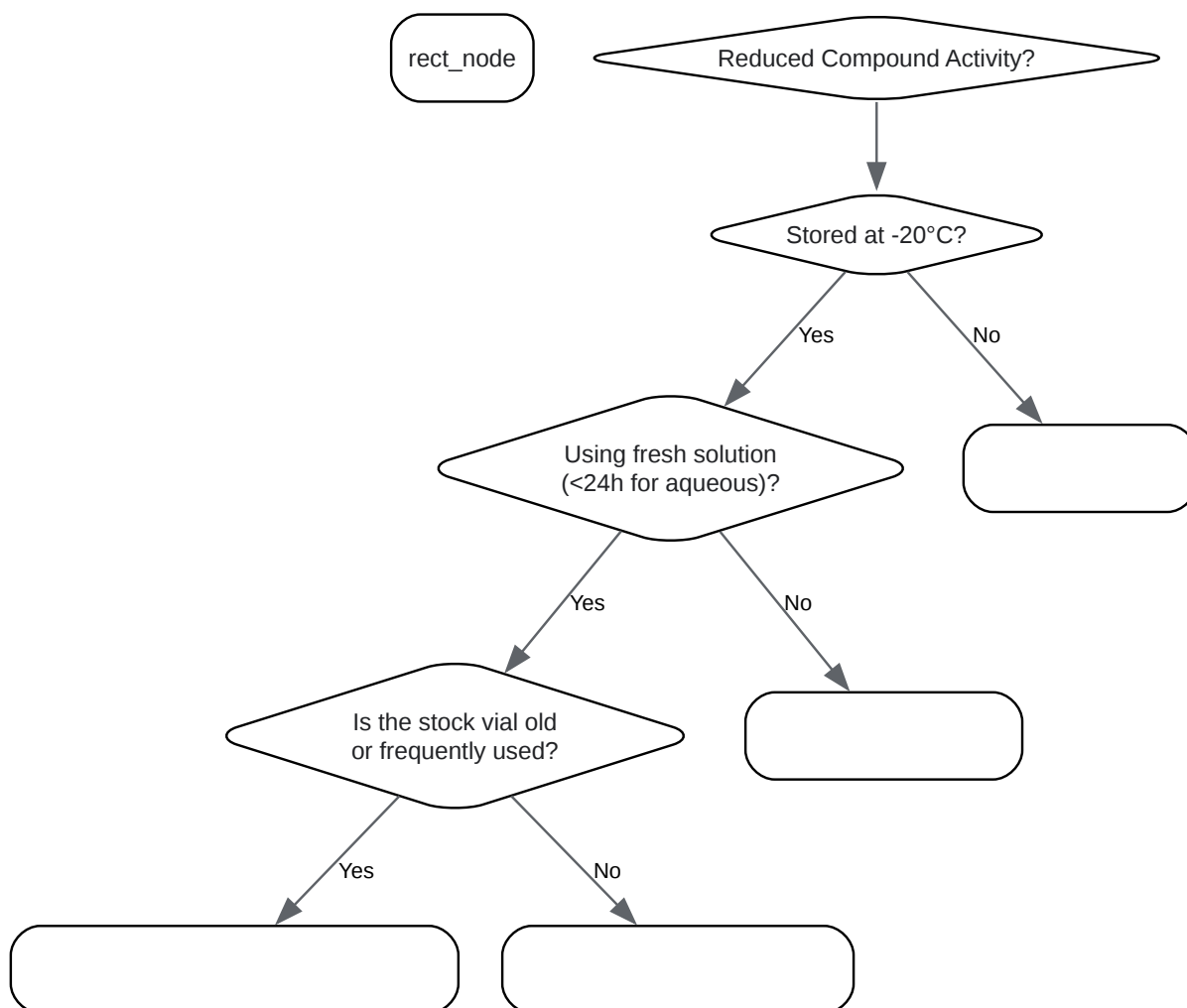
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Caption: Workflow for receiving and storing 25C-NBOH HCl.



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Caption: Simplified 5-HT2A receptor signaling pathway.



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References

- 1. caymanchem.com [caymanchem.com]

- 2. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. [apolloscientific.co.uk](https://www.apolloscientific.co.uk) [[apolloscientific.co.uk](https://www.apolloscientific.co.uk)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. [cfsre.org](https://www.cfsre.org) [[cfsre.org](https://www.cfsre.org)]
- 7. 25C-NBOH - Wikipedia [en.wikipedia.org]
- 8. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
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